

# comparing thermoelectric performance of $\text{YbMg}_2(\text{Bi,Sb})_2$ Zintl phase

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Antimony;bismuth

Cat. No.: B082841

[Get Quote](#)

## An Objective Comparison of the Thermoelectric Performance of the $\text{YbMg}_2(\text{Bi,Sb})_2$ Zintl Phase

The quest for efficient thermoelectric materials, capable of converting waste heat into useful electrical energy, has led to significant research into various material classes. Among these, Zintl phases have emerged as promising candidates due to their unique "phonon-glass, electron-crystal" characteristics.<sup>[1]</sup> This guide provides a detailed comparison of the thermoelectric performance of the  $\text{YbMg}_2(\text{Bi,Sb})_2$  solid solution, a layered Zintl compound that has garnered considerable attention for its tunable properties.<sup>[2][3]</sup> We will delve into the quantitative thermoelectric data, the experimental methodologies used for their characterization, and a comparison with alternative thermoelectric materials.

## Data Presentation: Thermoelectric Properties

The thermoelectric efficiency of a material is quantified by the dimensionless figure of merit,  $zT$ , defined as  $zT = (\alpha^2\sigma/\kappa)T$ , where  $\alpha$  is the Seebeck coefficient,  $\sigma$  is the electrical conductivity,  $\kappa$  is the thermal conductivity, and  $T$  is the absolute temperature.<sup>[4][5]</sup> The following table summarizes the key thermoelectric properties of the  $\text{YbMg}_2(\text{Bi,Sb})_2$  solid solution at various compositions and temperatures, alongside other notable Zintl phases for comparison.

Material Composition	Temperature (K)	Seebeck Coefficient ( $\alpha$ ) ( $\mu\text{V/K}$ )	Electrical Conductivity ( $\sigma$ ) (S/cm)	Thermal Conductivity ( $\kappa$ ) (W/m·K)	Figure of Merit (zT)
YbMg <sub>2</sub> Bi <sub>2</sub>	600	-	-	-	~0.4[6][7]
YbMg <sub>2</sub> Bi <sub>2</sub>	300	~100	~1100	~3.36[8]	-
YbMg <sub>2</sub> Bi <sub>1.8</sub> Sb <sub>0.2</sub>	723	-	-	-	~0.9[8]
YbMg <sub>2</sub> BiSb	300	~150	~400	~1.3	-
YbMg <sub>2</sub> Bi <sub>0.8</sub> Sb <sub>1.2</sub>	300	~200	~150	~1.20[8]	-
YbMg <sub>2</sub> Sb <sub>2</sub>	300	>300	<50	~2.7[8]	-
Yb <sub>0.98</sub> Na <sub>0.02</sub> Mg <sub>2</sub> Sb <sub>2</sub>	773	-	-	-	~0.6[9]
EuZn <sub>2</sub> Sb <sub>2</sub>	720	-	-	-	0.98[10]
Yb <sub>10</sub> MnSb <sub>9</sub>	825	> Yb-Mn-Sb phases	-	Ultralow	~0.34[11]

## Performance Comparison of YbMg<sub>2</sub>(Bi,Sb)<sub>2</sub>

The substitution of bismuth (Bi) with antimony (Sb) in the YbMg<sub>2</sub>Bi<sub>2</sub> structure provides a powerful tool for tuning its thermoelectric properties.

**Electronic Properties:** As the Sb content ( $x$  in YbMg<sub>2</sub>Bi<sub>2-x</sub>Sb<sub>x</sub>) increases, the material transitions from a metal-like degenerate semiconductor (for  $x \leq 1$ ) to a nondegenerate semiconductor (for  $x > 1$ ).<sup>[4][8]</sup> This is evidenced by a decrease in electrical conductivity and an increase in the Seebeck coefficient with rising Sb concentration.<sup>[4]</sup> The underlying reason for this is a change in the chemical bonding towards a more ionic nature, which leads to an increased effective mass and a reduction in carrier concentration and mobility.<sup>[2][3][5]</sup> Consequently, the power factor ( $\alpha^2\sigma$ ), a measure of the electronic performance, tends to decrease for Sb-rich compositions.<sup>[4][12]</sup>

**Thermal Properties:** A significant advantage of forming the  $\text{YbMg}_2(\text{Bi,Sb})_2$  solid solution is the substantial reduction in lattice thermal conductivity ( $\kappa_{\text{lat}}$ ). The introduction of Sb atoms on the Bi sites creates point defects, which effectively scatter heat-carrying phonons. This leads to a dramatic drop in  $\kappa_{\text{lat}}$ , from approximately 3 W/m·K to nearly 1 W/m·K at room temperature for intermediate compositions.<sup>[2][4][5]</sup> This reduction in thermal conductivity is a key factor in enhancing the overall zT value, especially in the Bi-rich and intermediate compositions.<sup>[8]</sup>

**Overall zT and Mechanical Stability:** The interplay between the decreasing power factor and the significantly reduced thermal conductivity results in an optimized zT value at intermediate Sb concentrations. For instance, a zT of approximately 0.9 at 723 K has been reported for  $\text{YbMg}_2\text{Bi}_{1.8}\text{Sb}_{0.2}$ .<sup>[8]</sup> Furthermore, substituting the heavier, less electronegative Bi with the lighter, more electronegative Sb strengthens the chemical bonds. This leads to a stiffer lattice and improved mechanical and thermal stability in the Sb-rich samples, which is a crucial advantage for practical applications.<sup>[2][4][5]</sup>

When compared to other Zintl phases, the optimized compositions of  $\text{YbMg}_2(\text{Bi,Sb})_2$  show competitive performance. For example,  $\text{EuZn}_2\text{Sb}_2$  exhibits a zT of 0.98 at 720 K.<sup>[10]</sup> While the peak zT of  $\text{YbMg}_2(\text{Bi,Sb})_2$  is comparable, its enhanced mechanical properties at higher Sb concentrations make it a robust candidate for thermoelectric modules.

## Experimental Protocols

The data presented in this guide are based on the following well-established experimental methodologies:

**Material Synthesis:** Polycrystalline samples of  $\text{YbMg}_2\text{Bi}_{2-x}\text{Sb}_x$  are typically synthesized through a multi-step solid-state reaction method.

- **Mixing:** High-purity elemental Yb, Mg, Bi, and Sb are weighed in stoichiometric ratios and mixed. This process is often carried out inside an inert atmosphere (e.g., an argon-filled glovebox) to prevent oxidation.
- **Milling/Alloying:** The mixture can be subjected to high-energy ball milling to promote alloying and create a homogeneous powder.<sup>[11]</sup>
- **Annealing:** The powdered mixture is sealed in an evacuated quartz tube and annealed at elevated temperatures (e.g., 773 K for 10 hours) to facilitate the formation of the desired Zintl

phase.

- **Densification:** The resulting powder is densified into a pellet using techniques like spark plasma sintering (SPS) or hot pressing.<sup>[10][11]</sup> This step is crucial for achieving high-density samples suitable for property measurements.

#### Thermoelectric Property Characterization:

- **Seebeck Coefficient ( $\alpha$ ) and Electrical Conductivity ( $\sigma$ ):** These properties are typically measured simultaneously using a commercial system (e.g., ULVAC-RIKO ZEM series) over a wide temperature range.
- **Thermal Conductivity ( $\kappa$ ):** The total thermal conductivity is calculated using the formula  $\kappa = D * C_p * d$ , where  $D$  is the thermal diffusivity,  $C_p$  is the specific heat capacity, and  $d$  is the density of the sample. The thermal diffusivity is measured using the laser flash method.
- **Hall Effect Measurements:** The carrier concentration and mobility are determined from Hall effect measurements.
- **Structural and Microstructural Analysis:** X-ray diffraction (XRD) is used to confirm the phase purity and determine the crystal structure. Scanning electron microscopy (SEM) coupled with energy-dispersive X-ray spectroscopy (EDS) is employed to analyze the microstructure and elemental composition.
- **Mechanical Properties:** Vickers hardness testing is used to evaluate the mechanical robustness of the materials.<sup>[4][5]</sup>

## Visualization of Experimental Workflow

The following diagram illustrates the typical experimental workflow for synthesizing and characterizing the  $\text{YbMg}_2(\text{Bi,Sb})_2$  Zintl phase for thermoelectric applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Redirecting [linkinghub.elsevier.com]
- 2. Collection - Understanding the Prospects of the Thermoelectric Performance of the YbMg<sub>2</sub>(Bi,Sb)<sub>2</sub> Zintl Phase - Chemistry of Materials - Figshare [figshare.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. mdr.nims.go.jp [mdr.nims.go.jp]
- 6. researchgate.net [researchgate.net]
- 7. [1201.2561] Thermoelectric transport properties of CaMg<sub>2</sub>Bi<sub>2</sub>, EuMg<sub>2</sub>Bi<sub>2</sub>, and YbMg<sub>2</sub>Bi<sub>2</sub> [arxiv.org]
- 8. pubs.acs.org [pubs.acs.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. phys.sinica.edu.tw [phys.sinica.edu.tw]
- 11. pubs.rsc.org [pubs.rsc.org]
- 12. mdr.nims.go.jp [mdr.nims.go.jp]
- To cite this document: BenchChem. [comparing thermoelectric performance of YbMg<sub>2</sub>(Bi,Sb)<sub>2</sub> Zintl phase]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082841#comparing-thermoelectric-performance-of-ybm-g2-bi-sb-2-zintl-phase]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)